

Acid Red 266 CAS number and molecular formula.

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Acid Red 266: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Acid Red 266**, a synthetic azo dye. The document details its chemical and physical properties, manufacturing process, and applications, with a focus on its relevance to research and industrial sectors.

Core Chemical and Physical Data

Acid Red 266 is a sulfonated monoazo dye, characterized by its vibrant red color. It is primarily utilized in the dyeing of protein and polyamide fibers.

Value	Reference
57741-47-6	[1][2][3][4][5][6]
C17H10ClF3N3NaO4S	[2][5][6][7]
467.78 g/mol	[2][3][4][5][6]
Acid Red 266	[2][5]
Dark Red Powder	[2][5]
Soluble in water	[2]
	57741-47-6 C ₁₇ H ₁₀ ClF ₃ N ₃ NaO ₄ S 467.78 g/mol Acid Red 266 Dark Red Powder



Synthesis of Acid Red 266

The manufacturing of **Acid Red 266** involves a two-stage process: the diazotization of an aromatic amine followed by a coupling reaction with a naphthol derivative.[1][2]

Experimental Protocol:

- Diazotization: 4-Chloro-2-(trifluoromethyl)benzenamine is treated with a source of nitrous acid (typically sodium nitrite in an acidic medium) to form a diazonium salt. This reaction is conducted at low temperatures to ensure the stability of the diazonium salt.
- Coupling: The resulting diazonium salt is then reacted with 6-Amino-4-hydroxynaphthalene-2-sulfonic acid (gamma acid) under acidic conditions.[2] The electrophilic diazonium salt attacks the electron-rich naphthol ring, leading to the formation of the azo bond and the final dye molecule.
- Isolation: The product is subsequently isolated from the reaction mixture by salting out, followed by filtration, drying, and crushing to obtain the final powdered dye.[1]

Below is a diagram illustrating the synthesis workflow.



Synthesis Workflow of Acid Red 266 Stage 1: Diazotization 4-Chloro-2-(trifluoromethyl)aniline Reacts with NaNO2, HCI (0-5°C) Forms Diazonium Salt Intermediate Couples with Stage 2: Azo Coupling 6-Amino-4-hydroxynaphthalene-2-sulfonic acid (Gamma Acid) Forms Acid Red 266 Stage 3: Product Isolation Salting Out Filtration Drying & Crushing Final Product

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Caption: Synthesis workflow for Acid Red 266.



Applications

Acid Red 266 is a versatile dye with applications in both industrial and research settings.

Industrial Applications:

The primary use of **Acid Red 266** is in the dyeing of various textiles.[8] Its anionic nature allows it to form strong bonds with cationic groups in protein and polyamide fibers under acidic conditions.[8]

- Textile Dyeing: It is extensively used for dyeing wool, silk, nylon, and leather.[8][9] It provides vibrant red shades with good fastness properties.
- Carpet Printing: It is particularly suitable for the direct printing of polyamide carpets. [2][9]

Research Applications:

In a laboratory context, **Acid Red 266** serves as a biological stain. Dyes are crucial tools for researchers to observe and analyze cellular structures, track biomolecules, and assess cell functions.[10][11] While specific protocols for **Acid Red 266** are not widely documented in literature for advanced biological applications like signaling pathway analysis, its general utility as a stain is recognized.[10][11] It can be used for:

- Histology: Staining of tissue sections for pathological studies.[10][11]
- Microscopy: Aiding in the visualization and differentiation of cell types and microorganisms.
 [10][11]

It is important to note that **Acid Red 266** is primarily known as a dye and staining agent. There is currently no scientific literature suggesting its involvement in specific biological signaling pathways or its use as a therapeutic agent in drug development.

Safety and Handling

Acid Red 266 is considered harmful if swallowed and may cause irritation to the skin, eyes, and respiratory tract.[6] Appropriate personal protective equipment, including gloves and safety goggles, should be worn when handling the powdered dye.[6] It should be stored in a cool, dry place away from strong oxidizing agents.[6]



Fastness Properties on Polyamide	Grade
Light Fastness	6
Washing Fastness (Fading)	4-5
Washing Fastness (Staining)	3-4 (Nylon), 4 (Cotton)
Perspiration Fastness (Fading)	5
Perspiration Fastness (Staining)	5
Rubbing (Dry)	5
Fastness to Chlorinated Water	4-5

Data sourced from supplier technical datasheets.

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